

Technical Guide: Bronopol-d4 Material Safety Data Sheet (MSDS)

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Compound of Interest

Compound Name: *Bronopol-d4*

Cat. No.: *B12399338*

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This technical guide provides a comprehensive overview of the material safety data for **Bronopol-d4**, intended for researchers, scientists, and drug development professionals. The information is compiled from various sources, and it is important to note that much of the detailed safety and toxicity data is based on its non-deuterated counterpart, Bronopol, due to the limited availability of specific data for the deuterated compound. The chemical properties of isotopically labeled compounds are generally very similar to their non-labeled counterparts.

Chemical and Physical Properties

Bronopol-d4 is the deuterated form of Bronopol, an organic compound with broad-spectrum antimicrobial properties.

Property	Value	Source
Chemical Name	2-bromo-1,1,3,3-tetradeuterio-2-nitro-propane-1,3-diol	[1]
Synonyms	2-bromo-2-nitropropane-1,1,3,3-d4-1,3-diol	[2]
CAS Number	52-51-7 (for non-deuterated Bronopol)	[2][3][4]
Molecular Formula	C ₃ D ₄ H ₂ BrNO ₄	[1][2]
Molecular Weight	204.01 g/mol	[1][2]
Appearance	White to off-white or pale yellow solid/crystalline powder	[2][4][5]
Melting Point	Approximately 130 °C (decomposes above 140 °C)	[4][5][6]
Solubility	Readily soluble in water; poorly soluble in non-polar solvents	[4][5][6]
pH	5-7 (1% aqueous solution)	[7]
Bulk Density	~1100 kg/m ³	[7][8]

Hazard Identification and GHS Classification

The following hazard information is based on data for Bronopol.

Hazard Class	Category	Hazard Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed
Acute Dermal Toxicity	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Specific target organ toxicity - single exposure	Category 3	H335: May cause respiratory irritation
Acute aquatic toxicity	Category 1	H400: Very toxic to aquatic life
Chronic aquatic toxicity	Category 2	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Danger^[9]

Hazard Symbols:

- GHS05: Corrosive^[5]
- GHS07: Exclamation mark^[5]
- GHS09: Environmental hazard^[5]

Toxicology Data

The toxicological data presented below is for Bronopol.

Test	Species	Route	Value	Classification	Source
LD50	Rat (male and female)	Oral	325 mg/kg	Category II: Moderately toxic	[9][10]
Dermal Toxicity	Dermal	Category I: Severe effects	[10]		
Eye Irritation	Category I: Severe irritation	[10]			
Skin Irritation	Category II: Irritation	[10]			
Inhalation Toxicity	Inhalation	Category IV: Slightly toxic	[10]		
Skin Sensitization	Guinea pigs	Not a sensitizer	[10]		
Avian Toxicity (LD50)	Mallard duck	Oral	464 mg/kg (14 days)	[11]	
Avian Toxicity (LD50)	Northern bobwhite	Oral	7379 ppm (5 days)	[11]	
Aquatic Toxicity (LC50)	Earthworm	> 500 mg/kg soil dw (14 day)	[11]		

Experimental Protocols

Detailed experimental protocols for the toxicological studies are not available in the provided search results. However, a typical Material Safety Data Sheet would reference standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), for conducting such tests. For example, a 90-day oral toxicity study in rats indicated that bronopol is a severe gastrointestinal irritant.[10] Another study in beagle dogs showed

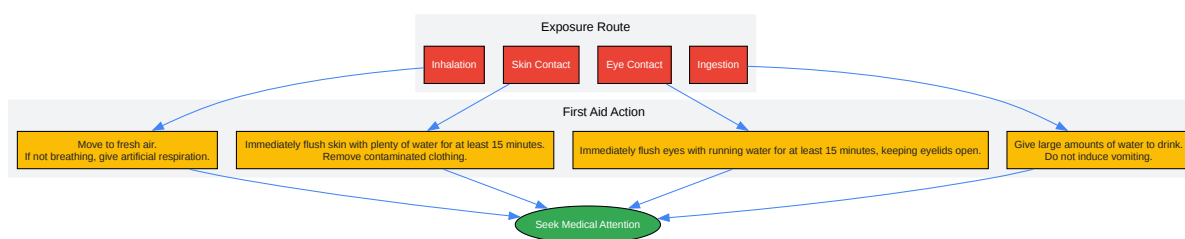
increased liver and spleen weights in the high dose group.[10] A chronic feeding/carcinogenicity study with rats resulted in high mortality and severe reduction in body weight gain.[10]

Handling, Storage, and First Aid



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Caption: General workflow for safe handling and storage of **Bronopol-d4**.

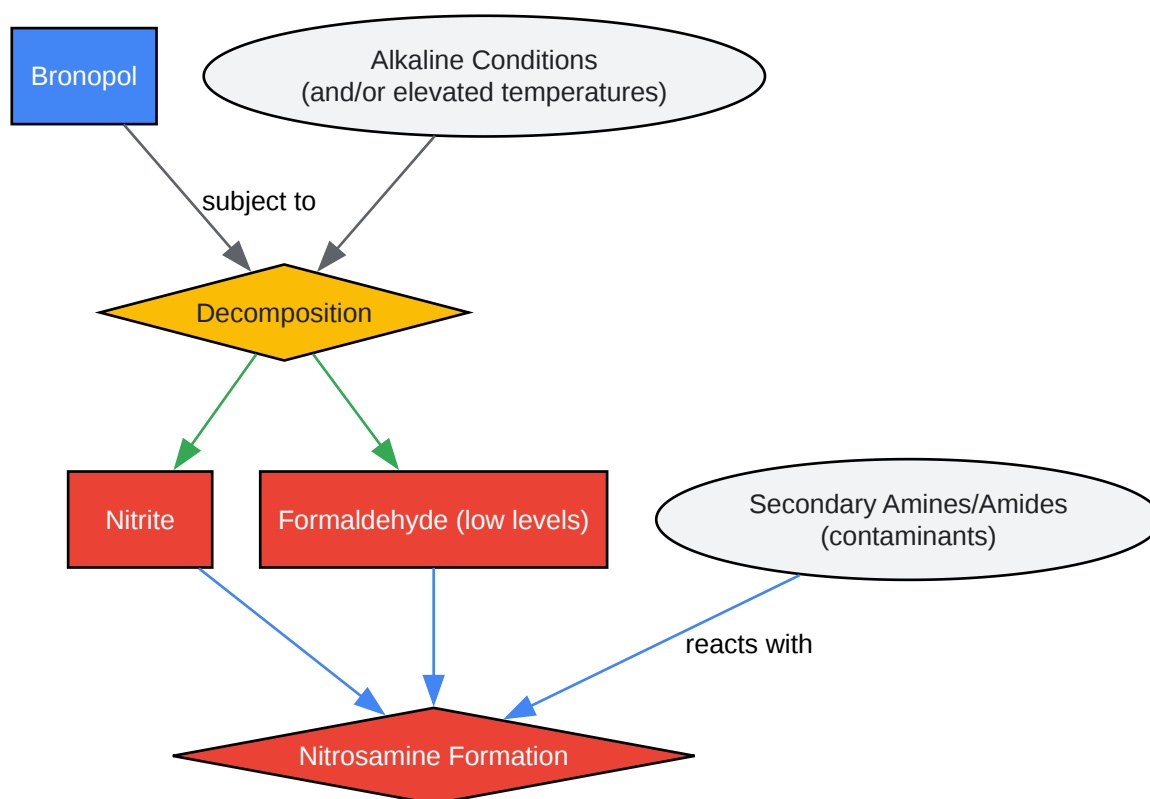


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Caption: First aid measures for different exposure routes to **Bronopol-d4**.

Stability and Reactivity

- Stability: Stable under ordinary conditions of use and storage.[3]
- Incompatibilities: Strong oxidizing agents, strong acids, and strong bases.[3]
- Hazardous Decomposition Products: When heated to decomposition, it may produce toxic fumes, carbon dioxide, carbon monoxide, nitrogen oxides (NO_x), and hydrogen bromide.[3]
[6] Under alkaline conditions, it can decompose to liberate nitrite and low levels of formaldehyde.[5][6]



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Caption: Decomposition of Bronopol and potential for nitrosamine formation.

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